

An In-Depth Technical Guide to 6-Methoxyisoindolin-1-one

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **6-Methoxyisoindolin-1-one**

Cat. No.: **B105799**

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Abstract

6-Methoxyisoindolin-1-one is a heterocyclic organic compound belonging to the isoindolinone class. This scaffold is of significant interest in medicinal chemistry due to its presence in a variety of biologically active molecules. This technical guide provides a comprehensive overview of the structure, properties, and potential applications of **6-Methoxyisoindolin-1-one**, compiled from available chemical data. While this compound serves as a valuable intermediate in organic synthesis, detailed public information on its specific biological activities and mechanisms of action is limited. This document summarizes the known physicochemical properties and provides a general context of the pharmacological potential of the broader isoindolinone class.

Chemical Structure and Identification

6-Methoxyisoindolin-1-one is characterized by a fused bicyclic system comprising a benzene ring and a γ -lactam ring, with a methoxy group substituted at the 6-position of the isoindolinone core.

Structure:

Caption: 2D Structure of **6-Methoxyisoindolin-1-one**

Table 1: Compound Identification

Identifier	Value
IUPAC Name	6-methoxy-2,3-dihydroisoindol-1-one[1]
CAS Number	132680-54-7[1]
Molecular Formula	C ₉ H ₉ NO ₂ [1]
SMILES	COc1=CC2=C(CNC2=O)C=C1[1]
InChI	InChI=1S/C9H9NO2/c1-12-7-3-2-6-5-10-9(11)8(6)4-7/h2-4H,5H2,1H3,(H,10,11)[1]

Physicochemical Properties

A summary of the known and predicted physical and chemical properties of **6-Methoxyisoindolin-1-one** is presented below.

Table 2: Physicochemical Data

Property	Value	Source
Molecular Weight	163.17 g/mol	[1]
Appearance	White to Yellow Solid	[2]
Melting Point	189-190 °C	ChemicalBook
Boiling Point (Predicted)	428.0 ± 45.0 °C at 760 mmHg	ChemicalBook
Density (Predicted)	1.208 ± 0.06 g/cm ³	ChemicalBook
Solubility	Data not available	
pKa (Predicted)	14.37 ± 0.20	ChemicalBook

Spectral Data

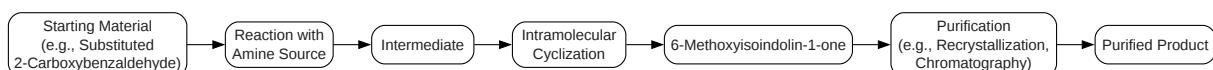
Detailed experimental spectral data for **6-Methoxyisoindolin-1-one**, including ¹H NMR, ¹³C NMR, and mass spectrometry, are not readily available in the public domain. For research

purposes, it is recommended to acquire these spectra on a purified sample of the compound.

Synthesis

While a specific, detailed experimental protocol for the synthesis of **6-Methoxyisoindolin-1-one** is not widely published, general methods for the preparation of isoindolinone derivatives are well-established in the literature. One common approach involves the cyclization of derivatives of 2-carboxybenzaldehyde or phthalic anhydride. A potential synthetic route could involve the reductive amination and subsequent intramolecular amidation of a suitably substituted benzaldehyde derivative.

Below is a generalized workflow for the synthesis of isoindolinone derivatives.



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Caption: General synthetic workflow for isoindolinones.

Biological and Pharmacological Context

Direct experimental data on the biological activity of **6-Methoxyisoindolin-1-one** is scarce in publicly accessible literature. However, the isoindolinone scaffold is a well-recognized pharmacophore present in numerous compounds with diverse therapeutic applications.^[3] Derivatives of isoindolinone have been reported to exhibit a range of biological activities, including:

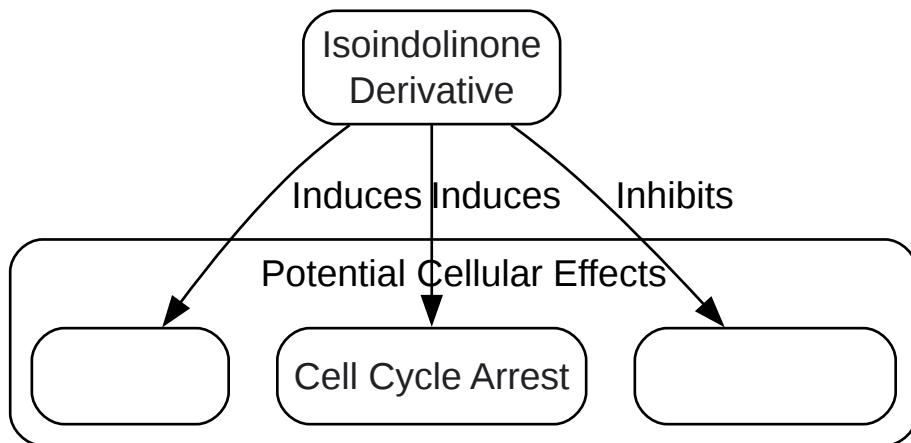
- **Anticancer Activity:** Many isoindolinone derivatives have been investigated for their potential as anticancer agents.^[4] The proposed mechanisms often involve the inhibition of key enzymes in cancer cell proliferation and survival, such as poly (ADP-ribose) polymerase (PARP) or various protein kinases.
- **Anti-inflammatory Activity:** Some isoindolinone-based compounds have demonstrated anti-inflammatory properties.^[4]

- Antimicrobial Activity: The isoindolinone core has been incorporated into molecules with antibacterial and antifungal activities.

Given the prevalence of these activities within the isoindolinone class, it is plausible that **6-Methoxyisoindolin-1-one** or its derivatives could serve as starting points for the development of novel therapeutic agents.

Potential Signaling Pathways of Interest for Isoindolinone Derivatives

Based on the activities of related compounds, several signaling pathways are of interest for investigating the mechanism of action of new isoindolinone derivatives.



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Caption: Potential biological effects of isoindolinone derivatives.

Experimental Protocols (General)

Detailed experimental protocols for **6-Methoxyisoindolin-1-one** are not available. The following are generalized protocols for assays commonly used to evaluate the biological activities of related compounds.

General Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

- Cell Seeding: Plate cancer cells in a 96-well plate at a density of 5,000-10,000 cells per well and incubate for 24 hours.
- Compound Treatment: Treat the cells with various concentrations of the test compound (e.g., **6-Methoxyisoindolin-1-one** derivatives) and incubate for 48-72 hours.
- MTT Addition: Add MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution to each well and incubate for 2-4 hours.
- Formazan Solubilization: Remove the MTT solution and add a solubilizing agent (e.g., DMSO) to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at a specific wavelength (e.g., 570 nm) using a microplate reader.
- Data Analysis: Calculate the cell viability as a percentage of the control and determine the IC_{50} value.

General Protocol: Anti-inflammatory Assay (Nitric Oxide Inhibition in Macrophages)

- Cell Culture: Culture macrophage cells (e.g., RAW 264.7) in a suitable medium.
- Cell Seeding: Seed the cells in a 96-well plate and allow them to adhere.
- Compound and Stimulant Treatment: Pre-treat the cells with different concentrations of the test compound for 1-2 hours, followed by stimulation with an inflammatory agent like lipopolysaccharide (LPS).
- Incubation: Incubate the cells for 24 hours.
- Nitrite Measurement: Collect the cell culture supernatant and measure the nitrite concentration using the Griess reagent.
- Data Analysis: Calculate the percentage of nitric oxide inhibition compared to the LPS-treated control.

Safety Information

Based on available safety data sheets, **6-Methoxyisoindolin-1-one** is classified with the following hazard statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.[\[2\]](#)

Standard laboratory safety precautions, including the use of personal protective equipment (gloves, safety glasses, lab coat), should be followed when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Conclusion

6-Methoxyisoindolin-1-one is a valuable chemical intermediate with a scaffold that is prominent in many pharmacologically active compounds. While specific biological data for this particular molecule is limited, the broader class of isoindolinones shows significant promise in drug discovery, particularly in the areas of oncology and anti-inflammatory research. Further investigation into the synthesis of derivatives of **6-Methoxyisoindolin-1-one** and their subsequent biological evaluation is warranted to explore their therapeutic potential. This guide serves as a foundational resource for researchers interested in the chemistry and potential applications of this compound and its analogues.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to 6-Methoxyisoindolin-1-one]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105799#6-methoxyisoindolin-1-one-structure-and-properties\]](https://www.benchchem.com/product/b105799#6-methoxyisoindolin-1-one-structure-and-properties)

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